

Application Notes and Protocols for Cypermethrin in Agricultural Pest Management

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Compound of Interest

Compound Name: *para-Cypermethrin*

Cat. No.: *B1360176*

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A Note on Nomenclature: The term "**para-Cypermethrin**" is not a standard scientific designation for a specific isomer of Cypermethrin. Cypermethrin is a synthetic pyrethroid insecticide that exists as a mixture of eight stereoisomers. The insecticidal activity of these isomers varies significantly. Commercial products often use enriched isomeric mixtures to enhance efficacy. The most common of these are alpha-cypermethrin and beta-cypermethrin, which contain a higher proportion of the most biologically active isomers. This document will focus on Cypermethrin and its active isomeric formulations used in agriculture.

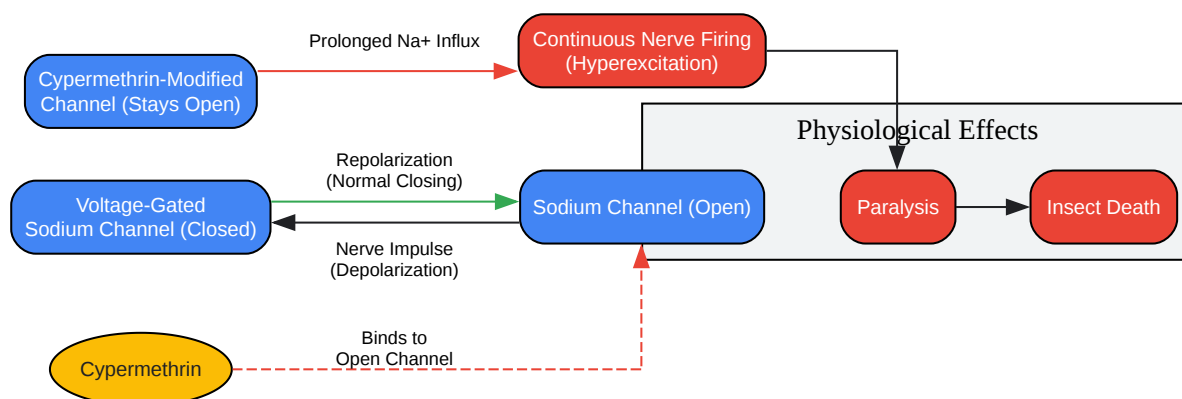
Cypermethrin is a non-systemic insecticide that provides rapid knockdown of a broad spectrum of chewing and sucking insect pests.^{[1][2][3][4][5]} It acts as a fast-acting neurotoxin in insects through both contact and ingestion.^{[2][5]}

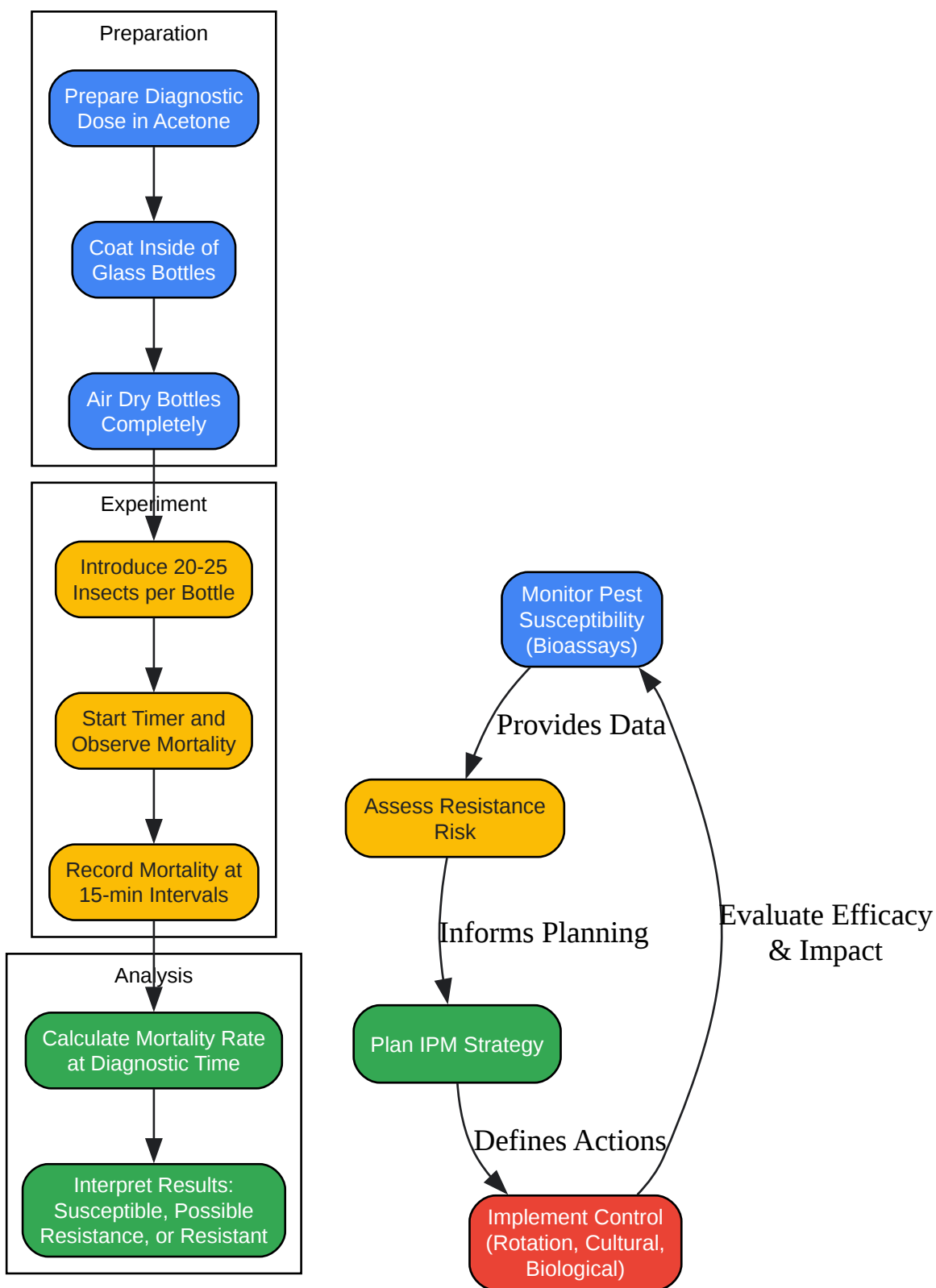
Mode of Action: Targeting the Nervous System

Cypermethrin's mode of action is centered on the disruption of the insect's nervous system by targeting voltage-gated sodium channels in nerve cells.^{[1][6][7]}

- **Binding to Sodium Channels:** Cypermethrin binds to the voltage-gated sodium channels, which are crucial for the transmission of nerve impulses.^{[1][6][8]}
- **Prolonged Channel Opening:** The binding of Cypermethrin prevents the sodium channels from closing promptly after activation. This leads to a prolonged influx of sodium ions into the nerve cell.^{[6][7]}

- Hyperexcitation and Paralysis: The excessive sodium ion influx causes continuous and uncontrolled nerve impulses, leading to hyperexcitation of the nervous system.^[7] This results in tremors, lack of coordination, paralysis, and ultimately, the death of the insect.^{[1][6]}





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